

N-Boc-PEG1-bromide CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Boc-PEG1-bromide

Cat. No.: B1676992

[Get Quote](#)

N-Boc-PEG1-bromide: Key Chemical Identifiers

This technical summary provides the Chemical Abstracts Service (CAS) number and molecular weight for **N-Boc-PEG1-bromide**, a heterobifunctional PROTAC linker commonly utilized in the synthesis of molecules for targeted protein degradation.

For researchers and scientists in drug development, precise identification and characterization of such reagents are critical. The following table summarizes the key quantitative data for **N-Boc-PEG1-bromide**.

Chemical Identifier	Value
CAS Number	164332-88-1[1][2][3][4]
Molecular Weight	268.15 g/mol [1][2][5][6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Boc-NH-PEG1-Br | CAS:164332-88-1 | Biopharma PEG [biochempeg.com]
- 2. testing.chemexpress.com [testing.chemexpress.com]
- 3. N-Boc-PEG1-bromide - Creative Biolabs [creative-biolabs.com]
- 4. N-Boc-PEG1-bromide, 164332-88-1 | BroadPharm [broadpharm.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. N-Boc-PEG-bromide | AxisPharm [axispharm.com]
- To cite this document: BenchChem. [N-Boc-PEG1-bromide CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676992#n-boc-peg1-bromide-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com